

Application Note: Cellular Uptake and Permeability Testing Methods for Riviciclib (P276-00)

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Compound of Interest

Compound Name: Riviciclib (P276-00)

Cat. No.: B10761854

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Target Audience: Researchers, Analytical Scientists, and Drug Development Professionals
Document Type: Technical Application Note & Validated Protocols

Introduction & Scientific Rationale

Riviciclib (also known as P276-00) is a potent, small-molecule, flavone-derived inhibitor of cyclin-dependent kinases (CDK9, CDK4, and CDK1). By acting as an ATP-competitive inhibitor, Riviciclib down-regulates cyclin D1 and Cdk4, decreases pRb Ser780 phosphorylation, and ultimately induces apoptosis via cellular caspase-3 activation[1].

While its pharmacodynamic profile is highly promising for oncology (including mantle cell lymphoma and colorectal cancer)[2], the clinical translation of flavone derivatives is frequently bottlenecked by their pharmacokinetic properties. Flavonoids often exhibit moderate aqueous solubility and can be recognized as substrates by intestinal efflux transporters, such as P-glycoprotein (P-gp) and Breast Cancer Resistance Protein (BCRP)[3]. Therefore, rigorously testing the cellular uptake and bidirectional permeability of Riviciclib is not merely a regulatory requirement—it is a mechanistic necessity to determine if intracellular accumulation is limited by active basolateral-to-apical efflux.

This application note provides field-proven, self-validating methodologies for evaluating Riviciclib's permeability across Caco-2 monolayers and its intracellular uptake in target cancer cell lines.

Physicochemical Profile & Analytical Parameters

To accurately quantify Riviciclib, experimental conditions must be tailored to its molecular structure. The basic nitrogen in its pyrrolidine/piperidine moiety makes it highly amenable to positive Electrospray Ionization (ESI+) in LC-MS/MS workflows[4].

Table 1: Riviciclib (P276-00) Target Profile & Physicochemical Properties

Parameter	Value / Description	Clinical & Experimental Relevance
Target Kinases	CDK9 (IC ₅₀ : 20 nM), CDK4 (63 nM), CDK1 (79 nM)	Multi-target inhibition halts the G1/S transition and global transcription[5].
Chemical Class	Flavone-derived small molecule	Confers specific lipophilicity; potential liability for active efflux[3].
Molecular Weight	~ 393.4 g/mol (Free Base)	Favorable size for passive transcellular diffusion across lipid bilayers.
Phenotypic Marker	Caspase-3 activation, DNA laddering	Used to confirm downstream phenotypic efficacy post-uptake[1].

Table 2: LC-MS/MS Parameters for Riviciclib Quantification

Parameter	Setting	Rationale / Causality
Ionization Mode	ESI Positive	Capitalizes on the protonation of the basic nitrogen in the chemical structure.
Mobile Phase A	0.1% Formic Acid in Water	Promotes analyte protonation, drastically enhancing MS signal intensity.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Provides optimal organic elution strength for moderately lipophilic flavones.
LLOQ	< 5 ng/mL	High sensitivity is required to detect minute intracellular fractions[4].

Experimental Methodologies

Protocol: Caco-2 Bidirectional Permeability Assay

The Caco-2 cell line is the gold standard for mimicking the human intestinal epithelium. This assay is designed as a self-validating system: the inclusion of a paracellular marker ensures that any detected permeability is due to transcellular transport, not a compromised monolayer.

Step 1: Cell Seeding and Monolayer Maturation

- Seed Caco-2 cells at a density of cells/cm² on polycarbonate transwell inserts (0.4 µm pore size).
- Culture for 21 days, replacing the medium every 48 hours, to allow full differentiation into enterocyte-like cells with defined tight junctions and apical brush borders.
- Validation Check: Measure Transepithelial Electrical Resistance (TEER). Only proceed if TEER > 250 Ω·cm². Co-incubate with Lucifer Yellow; if the of Lucifer Yellow exceeds

cm/s, discard the well.

Step 2: Dosing Solution Preparation

- Prepare 10 μ M Riviciclib in HBSS buffer (pH 7.4).
- Causality Note: Limit DMSO concentration to . Higher concentrations will artificially permeabilize the lipid bilayer, leading to false-positive uptake rates.

Step 3: Bidirectional Transport Execution

- Apical to Basolateral (A-B): Add 0.5 mL dosing solution to the apical chamber and 1.5 mL blank HBSS to the basolateral chamber.
- Basolateral to Apical (B-A): Add 1.5 mL dosing solution to the basolateral chamber and 0.5 mL blank HBSS to the apical chamber.
- Incubate at 37°C on an orbital shaker (100 rpm). Causality Note: Shaking is critical to minimize the Unstirred Water Layer (UWL) effect, which can artificially restrict lipophilic drug diffusion.

Step 4: Sampling and Quenching

- Extract 50 μ L aliquots from the receiver chambers at 30, 60, 90, and 120 minutes. Immediately replace with an equal volume of pre-warmed blank HBSS.
- Quench samples in 150 μ L ice-cold acetonitrile containing an internal standard to precipitate proteins and halt degradation prior to LC-MS/MS analysis.

Protocol: Intracellular Uptake Assay in Target Cancer Cells

This protocol evaluates the actual accumulation of Riviciclib in target tumor cells (e.g., HCT-116 human colon carcinoma)[1], which is required for CDK target engagement.

Step 1: Cell Preparation

- Seed HCT-116 cells in 6-well plates at
 cells/well. Incubate overnight at 37°C in 5% CO₂.

Step 2: Riviciclib Exposure

- Treat cells with 1.5 µM Riviciclib (a concentration validated to reduce cyclin D1 levels[5]).
- Incubate for predefined time points (1, 3, and 6 hours).

Step 3: Transport Arrest and Lysis (Critical Step)

- Immediately transfer plates to ice and wash three times with ice-cold PBS.
- Causality Note: The drastic temperature drop rigidifies the cell membrane, effectively "freezing" membrane fluidity and preventing the artifactual efflux of Riviciclib during the washing steps.
- Add 200 µL of cold methanol (-20°C) to lyse the cells and extract intracellular contents.

Step 4: Quantification and Normalization

- Centrifuge lysates at 14,000 x g for 15 minutes at 4°C.
- Analyze the supernatant via LC-MS/MS.
- Normalize the quantified Riviciclib mass (ng) to the total cellular protein content (mg) determined via a parallel BCA assay (Result: ng Riviciclib / mg protein).

Data Interpretation: The Efflux Ratio (ER)

To determine if Riviciclib is hindered by active transport, calculate the Apparent Permeability () and the Efflux Ratio (ER):

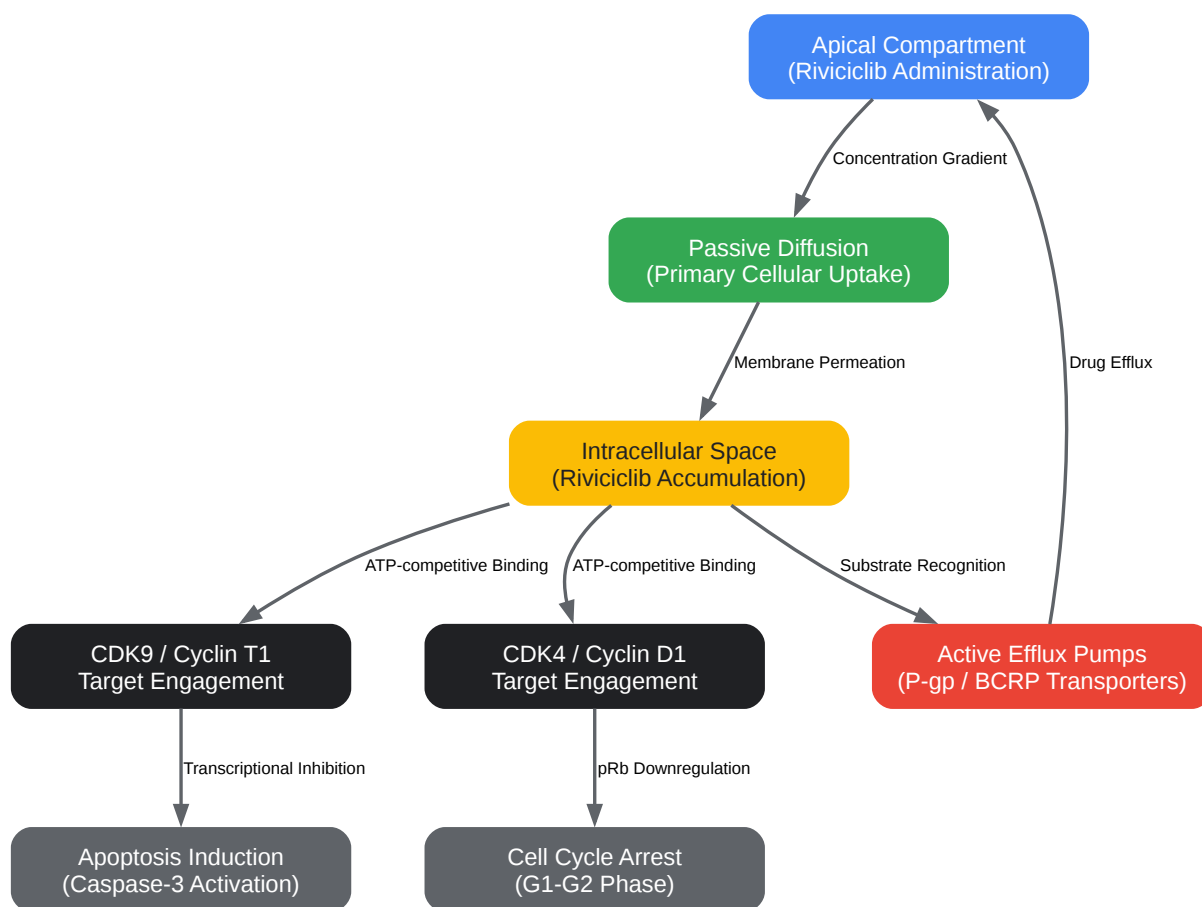
Interpretation: An

indicates that Riviciclib is a substrate for active efflux transporters. If observed, subsequent assays should be repeated in the presence of an efflux inhibitor (e.g., Verapamil for P-gp) to

confirm transporter specificity. Overcoming this efflux is critical for ensuring the drug reaches the nucleus to inhibit CDK9/Cyclin T1[2].

Pathway Visualization

The following diagram illustrates the logical flow of Riviciclib from extracellular administration, through membrane transport mechanisms, to intracellular CDK target engagement.



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Figure 1: Riviciclib cellular transport mechanisms and downstream CDK target engagement pathway.

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